

# A Comparative Guide to the Thermoelectric Properties of Co<sub>2</sub>HfSn and Other Heusler Alloys

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cobalt;hafnium

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A comprehensive analysis of the thermoelectric performance of the full-Heusler alloy Co<sub>2</sub>HfSn is presented in comparison to other notable Heusler compounds, offering valuable insights for researchers and materials scientists in the field of thermoelectrics. This guide provides a detailed summary of key thermoelectric parameters, experimental methodologies, and a visual representation of the validation workflow, aiding in the objective assessment of Co<sub>2</sub>HfSn's potential for waste heat recovery applications.

## Performance Comparison of Heusler Alloys

The thermoelectric performance of a material is primarily evaluated by its dimensionless figure of merit (ZT), which is a function of the Seebeck coefficient (S), electrical conductivity ( $\sigma$ ), and thermal conductivity ( $\kappa$ ) at a given absolute temperature (T), according to the formula  $ZT = (S^2\sigma T)/\kappa$ . An ideal thermoelectric material exhibits a high power factor ( $S^2\sigma$ ) and low thermal conductivity.

The table below summarizes the experimentally determined thermoelectric properties of Co<sub>2</sub>HfSn alongside several other full-Heusler alloys—Co<sub>2</sub>ZrSn, Co<sub>2</sub>TiSn, Fe<sub>2</sub>VAl, Co<sub>2</sub>FeAl, and Ni<sub>2</sub>MnGa—at various temperatures. This allows for a direct comparison of their potential for thermoelectric applications.

Heusler Alloy	Temperature (K)	Seebeck Coefficient (S) ( $\mu\text{V/K}$ )	Electrical Conductivity ( $\sigma$ ) ( $10^5 \text{ S/m}$ )	Thermal Conductivity ( $\kappa$ ) ( $\text{W/m}\cdot\text{K}$ )	Figure of Merit (ZT)
$\text{Co}_2\text{HfSn}$	300	-13	0.33	-	-
673	-38	0.33	-	-	0.040
800	-	-	-	0.040	
$\text{Co}_2\text{ZrSn}$	300	-9	0.34	-	-
673	-34	0.34	-	-	-
$\text{Co}_2\text{TiSn}$	300	-35	0.25	-	
673	-50	0.29	-	-	~0.02
$\text{Fe}_2\text{VAl}$	300	-138	1.2	23.7	
800	-18	2.2	15.3	-	-
$\text{Co}_2\text{FeAl}$	300	~ -15	-	-	
$\text{Ni}_2\text{MnGa}$	300	~ -18	~0.5	~15	-

Note: A hyphen (-) indicates that the data was not readily available in the cited sources at the specified temperature.

## Experimental Protocols

The validation of the thermoelectric properties of Heusler alloys involves a series of well-defined experimental procedures for material synthesis and characterization.

### Synthesis of $\text{Co}_2\text{HfSn}$ Heusler Alloy

A common method for synthesizing  $\text{Co}_2\text{HfSn}$  and other Heusler alloys is arc melting, followed by an annealing process to ensure homogeneity and the desired crystal structure.<sup>[1][2]</sup>

- **Material Preparation:** High-purity elemental constituents (Cobalt, Hafnium, and Tin) are weighed in stoichiometric ratios.

- **Arc Melting:** The elements are melted together in a water-cooled copper hearth under an inert argon atmosphere using a non-consumable tungsten electrode. The ingot is typically flipped and re-melted several times to ensure homogeneity.
- **Annealing:** The as-cast ingot is sealed in a quartz tube under a partial pressure of argon and annealed at a high temperature (e.g., 1073 K) for an extended period (e.g., 6 days) to promote the formation of the desired L2<sub>1</sub> crystal structure and reduce defects.[\[3\]](#)
- **Sample Preparation:** The annealed ingot is then cut into desired shapes and sizes for subsequent property measurements. For some measurement techniques, the bulk alloy is pulverized into a powder and then consolidated using techniques like spark plasma sintering.

## Measurement of Thermoelectric Properties

### 1. Seebeck Coefficient and Electrical Conductivity:

The Seebeck coefficient and electrical conductivity are often measured simultaneously using a commercial system like a ZEM-3 (ULVAC-RIKO). The four-probe method is a standard technique for measuring electrical resistivity (the inverse of conductivity).[\[4\]](#)[\[5\]](#)[\[6\]](#)

- **Principle:** A direct current is passed through two outer probes, and the voltage is measured between two inner probes. This configuration minimizes the influence of contact resistance on the measurement.
- **Procedure:** The bar-shaped sample is mounted in the measurement apparatus. A temperature gradient is established across the sample by a heater at one end. The voltage difference and temperature difference between two points along the sample are measured using thermocouples. The Seebeck coefficient is calculated as the ratio of the voltage difference to the temperature difference ( $\Delta V/\Delta T$ ). The electrical conductivity is determined by measuring the resistance of the sample.

### 2. Thermal Conductivity:

The thermal conductivity is typically determined using the laser flash method.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

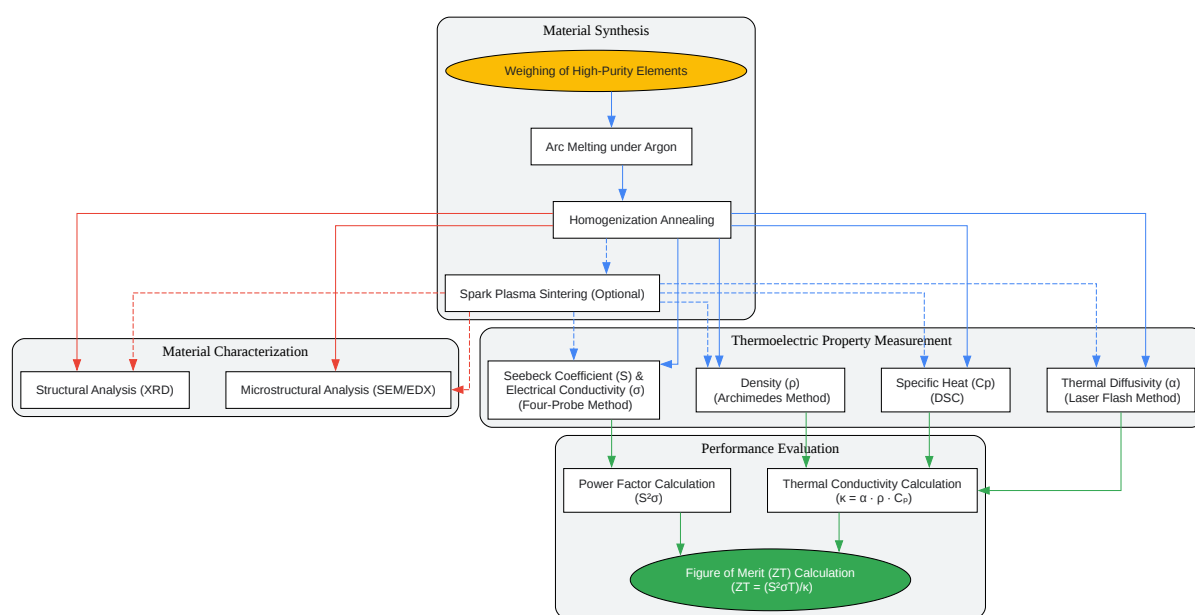
- **Principle:** A short, high-intensity laser pulse is directed onto one face of a small, disc-shaped sample. An infrared detector on the opposite face measures the resulting temperature rise as

a function of time. The thermal diffusivity ( $\alpha$ ) is calculated from this temperature-time profile.

- Calculation: The thermal conductivity ( $\kappa$ ) is then calculated using the equation  $\kappa = \alpha \cdot \rho \cdot C_p$ , where  $\rho$  is the density of the material and  $C_p$  is its specific heat capacity. The density can be measured using the Archimedes method, and the specific heat capacity can be determined using differential scanning calorimetry (DSC).

## Experimental and Logical Workflow

The following diagram illustrates the comprehensive workflow for the validation of thermoelectric properties of Heusler alloys, from material synthesis to the final determination of the figure of merit.



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Thermoelectric property validation workflow.

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